

# understanding the molecular targets of Antibiofilm agent-6

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# Part 1: DJK-6 - A Promising Anti-Biofilm Peptide

DJK-6 is a 12-amino acid D-enantiomeric peptide designed for enhanced protease resistance and potent antibiofilm activity. It has demonstrated broad-spectrum efficacy against biofilms of various Gram-negative pathogens, including multidrug-resistant strains.[1]

## **Quantitative Data Summary**

The following table summarizes the quantitative data available for the antibiofilm activity of DJK-6.



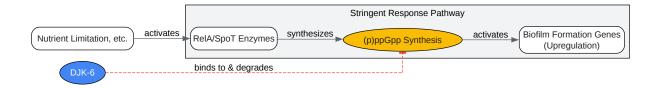
Parameter	Organism	Value	Reference
MBIC <sub>50</sub>	Pseudomonas aeruginosa PA14	0.8 - 4 μg/mL	[1][2]
Synergistic Fold Reduction in Antibiotic Concentration	Various Gram- negative pathogens	Up to 64-fold	[1][2]
Bacterial Killing in Dentin Biofilms (3 min exposure)	Enterococcus faecalis	78.3%	[3]
Bacterial Killing in Dentin Biofilms (3 min exposure)	Multispecies biofilm	75%	[3]

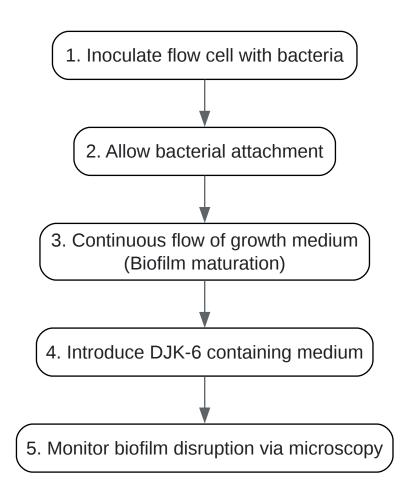
## **Molecular Target and Signaling Pathway**

The primary molecular target of DJK-6 is the intracellular stringent response signaling molecule, guanosine pentaphosphate and tetraphosphate ((p)ppGpp).[1][4][5] The stringent response is a highly conserved stress response in bacteria that is activated by nutrient limitation and other stressors, leading to a downregulation of growth-related processes and an upregulation of stress survival genes, including those involved in biofilm formation.

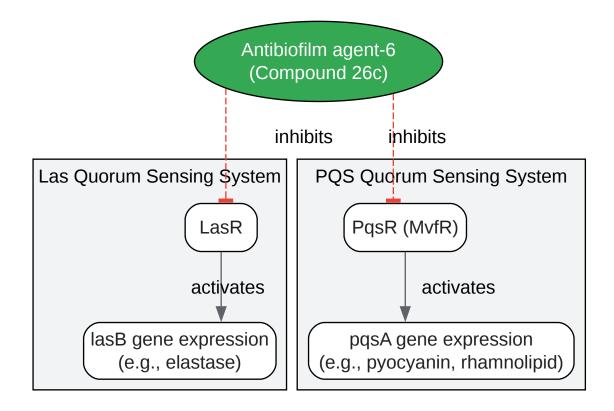
DJK-6 exerts its antibiofilm effect by binding to and triggering the degradation of (p)ppGpp.[2] [4] This prevents the intracellular accumulation of this alarmone, thereby inhibiting the stringent response and subsequent biofilm formation.











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